

Norfloxacin hydrochloride stability in different solvents and pH

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Compound of Interest

Compound Name: Norfloxacin hydrochloride

Cat. No.: B1590148

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Norfloxacin Hydrochloride Stability: A Technical Resource

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability of **norfloxacin hydrochloride** in various solvents and across a range of pH values.

Frequently Asked Questions (FAQs)

Q1: What are the key factors influencing the stability of **Norfloxacin Hydrochloride**?

A1: The primary factors affecting the stability of **norfloxacin hydrochloride** are pH, exposure to light (photodegradation), temperature, and the presence of oxidizing agents. The solvent system used also plays a crucial role in its stability.

Q2: What is the general solubility of **Norfloxacin Hydrochloride**?

A2: **Norfloxacin hydrochloride** is sparingly soluble in water.^[1] Its solubility is highly dependent on pH, with increased solubility in acidic (pH < 5) and alkaline (pH > 10) conditions.^[2] It is also soluble in some organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^[3]

Q3: Is **Norfloxacin Hydrochloride** susceptible to photodegradation?

A3: Yes, **norfloxacin hydrochloride** is known to be sensitive to light and can undergo photodegradation.^[4] It is recommended to protect solutions and solid forms of **norfloxacin hydrochloride** from light to prevent degradation.

Q4: What are the typical degradation products of **Norfloxacin Hydrochloride**?

A4: Degradation of **norfloxacin hydrochloride** can lead to the formation of several byproducts, including those resulting from the opening of the piperazinyl ring, defluorination, de-ethylation, and decarboxylation.

Troubleshooting Guide

Problem: I am observing rapid degradation of my **Norfloxacin Hydrochloride** solution.

- Is your solution protected from light? Norfloxacin is light-sensitive. Store solutions in amber vials or protect them from light with aluminum foil.
- What is the pH of your solution? Norfloxacin exhibits minimal solubility and can be less stable at neutral pH. Adjusting the pH to be more acidic or basic can improve solubility and may affect stability. Refer to the stability data tables below.
- What is the storage temperature? Elevated temperatures can accelerate degradation. Store solutions at recommended temperatures, typically refrigerated or at controlled room temperature, unless otherwise specified for your experiment.
- Are there any oxidizing agents present? Avoid contact with strong oxidizing agents, as they can promote the degradation of norfloxacin.

Problem: My **Norfloxacin Hydrochloride** is not fully dissolving in the chosen solvent.

- Have you checked the solubility data? Refer to the solubility table to ensure you are using an appropriate solvent and concentration.
- Is a co-solvent system applicable? For aqueous preparations, adjusting the pH can significantly enhance solubility. For organic applications, a mixture of solvents might be necessary.

- Have you tried gentle heating or sonication? These techniques can aid in the dissolution of **norfloxacin hydrochloride**, but be mindful of potential temperature-induced degradation.

Data on Norfloxacin Hydrochloride Stability

Solubility in Various Solvents

Solvent	Solubility	Reference
Water	0.28 mg/mL	[1]
Phosphate Buffered Saline (PBS), pH 7.2	~0.5 mg/mL	[3]
Dimethyl Sulfoxide (DMSO)	~2 mg/mL	[3]
Dimethylformamide (DMF)	~5 mg/mL	[3]
Methanol	0.98 mg/mL	[2]
Ethanol	1.9 mg/mL	[2]
Acetone	5.1 mg/mL	[2]
Chloroform	5.5 mg/mL	[2]
Glacial Acetic Acid	340 mg/mL	[2]

Stability under Forced Degradation Conditions

Condition	Degradation (%)	Time	Reference
0.1 M HCl	0.27%	30 min	[5]
2 M HCl	-	$t_{1/2}$ = 12.28 hours	[6]
Neutral (Aqueous)	8.62%	11 days	[7]
0.1 M NaOH	1.67%	30 min	[5]
2 M NaOH	-	$t_{1/2}$ = 30.09 hours	[6]
3% Hydrogen Peroxide	31.5%	11 days	[7]
Photolytic (Daylight)	11.6%	11 days	[7]
Photolytic (UV light)	12.5%	11 days	[7]
Thermal (Dry Heat)	13.68%	11 days	[7]

Experimental Protocols

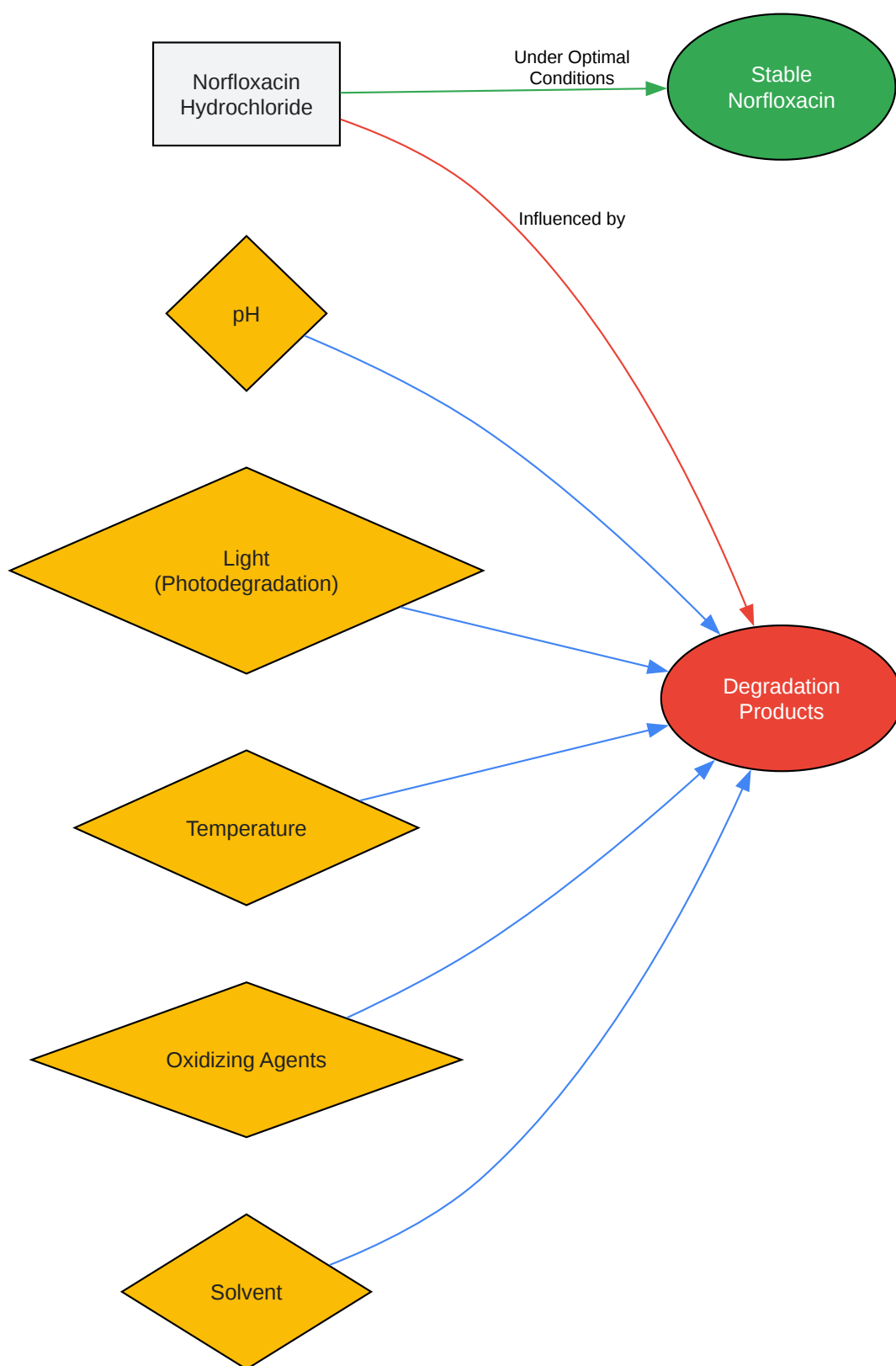
Stability-Indicating HPLC Method

A common method for assessing the stability of **norfloxacin hydrochloride** is through High-Performance Liquid Chromatography (HPLC).

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is frequently used.
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer (e.g., 20 mM ammonium formate adjusted to pH 4.0 with formic acid) and an organic solvent like acetonitrile in a 70:30 (v/v) ratio.[7]
- Flow Rate: A flow rate of 1.0 mL/min is commonly employed.
- Detection: UV detection at a wavelength of 280 nm is appropriate for norfloxacin.[7]
- Procedure:

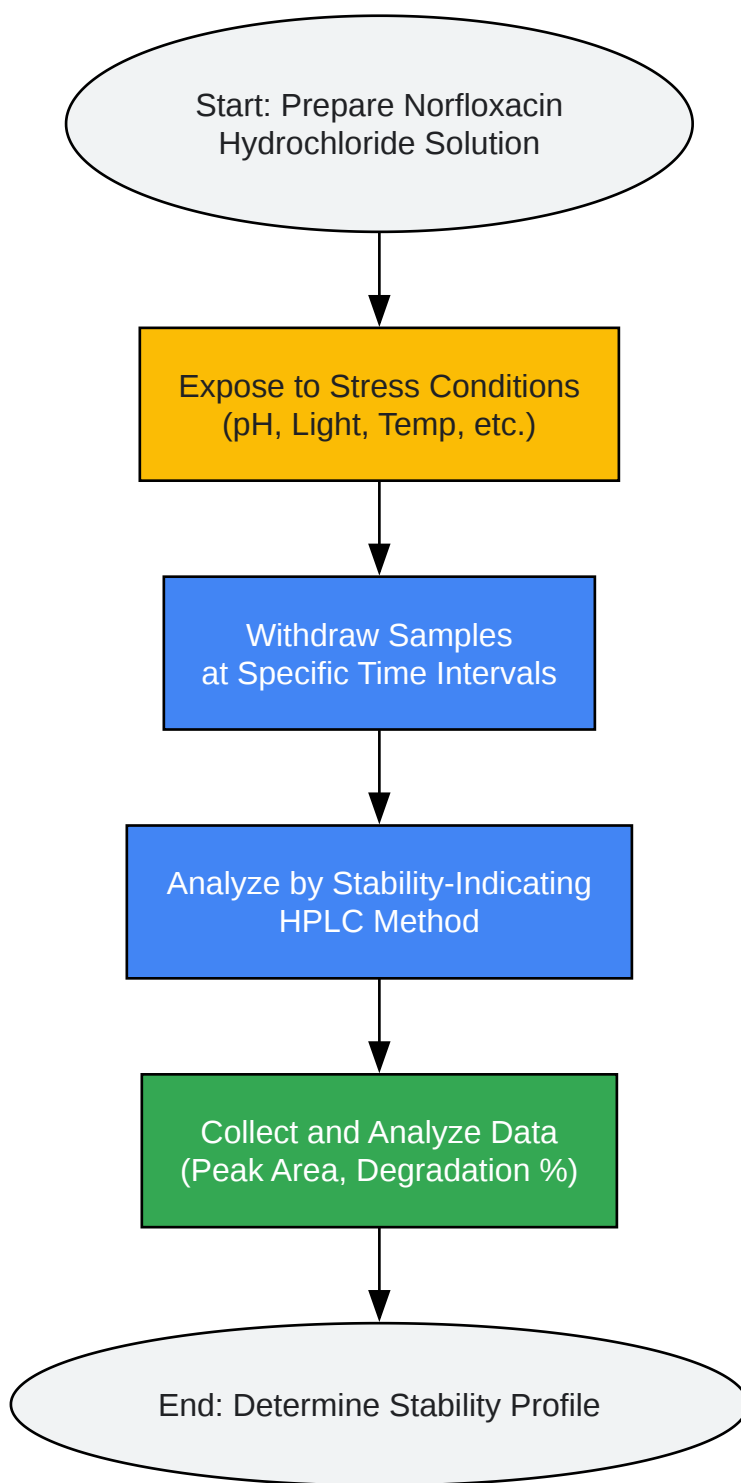
- Prepare a standard stock solution of **norfloxacin hydrochloride** of known concentration in the mobile phase.
- Prepare sample solutions from the stability study at appropriate dilutions using the mobile phase.
- Inject equal volumes of the standard and sample solutions into the chromatograph.
- Record the peak areas of the chromatograms.
- Calculate the concentration of **norfloxacin hydrochloride** in the samples by comparing the peak areas with that of the standard solution. The appearance of new peaks indicates the formation of degradation products.

Visualizations



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Caption: Factors influencing the stability of **Norfloxacin Hydrochloride**.



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